

Application of Apigenin 7-O-glucuronide in neuroprotective studies

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Compound of Interest

Compound Name: Apigenin 7-O-glucuronide

Cat. No.: B190601

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Application Notes: Apigenin 7-O-glucuronide in Neuroprotection

Introduction

Apigenin 7-O-glucuronide (A7G) is a major metabolite of apigenin, a naturally occurring flavonoid found in various plants and herbs.[1] Emerging research has highlighted its potential as a potent neuroprotective agent, demonstrating efficacy in preclinical models of neurodegenerative diseases and ischemic stroke.[2][3] Its biological activities, including antioxidant and anti-inflammatory properties, make it a compelling candidate for further investigation in the field of neuroscience and drug development.[1][4] A7G and its derivatives have been shown to cross the blood-brain barrier, a critical characteristic for centrally acting therapeutics.[2][5] These notes provide an overview of the application of A7G and its related compounds in neuroprotective studies, summarizing key findings and detailing relevant experimental protocols.

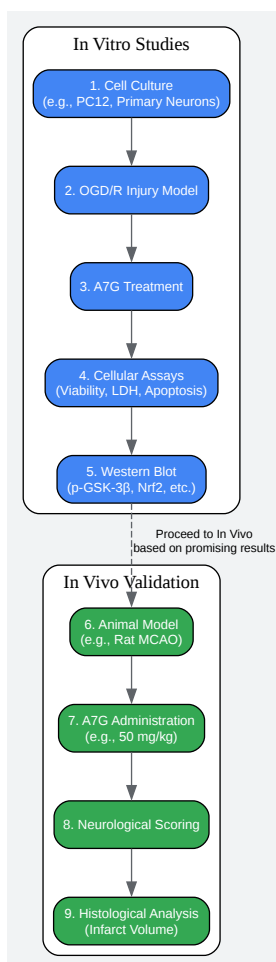
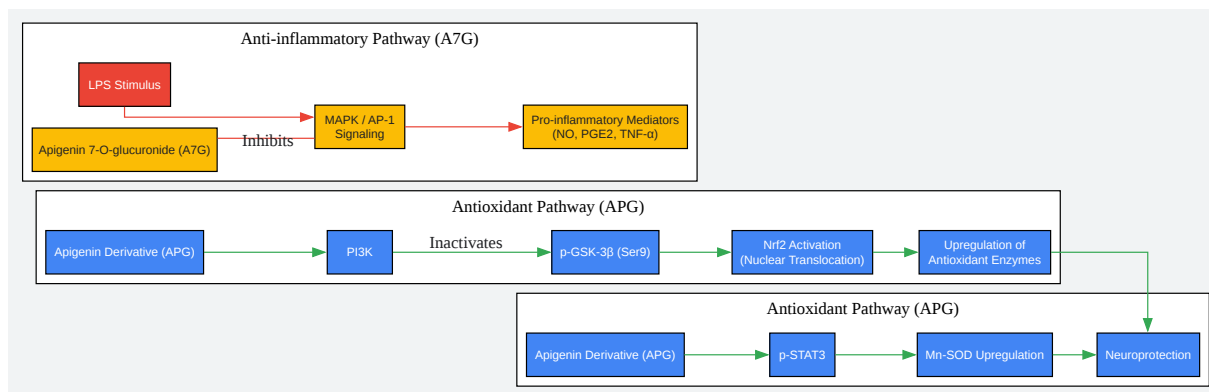
Mechanism of Action

Apigenin 7-O-glucuronide and its acylated derivatives exert neuroprotective effects through multiple signaling pathways, primarily by mitigating oxidative stress and inflammation.

- **Antioxidant Pathways:** A key mechanism involves the activation of the Nrf2 (NF-E2-related factor 2) pathway. One studied derivative, Apigenin-7-O- β -D-(-6"-p-coumaroyl)-

glucopyranoside (APG), promotes the phosphorylation of Glycogen Synthase Kinase-3 β (GSK-3 β), which in turn leads to the nuclear translocation of Nrf2.[3][6] Activated Nrf2 upregulates the expression of endogenous antioxidant enzymes, combating oxidative damage.[3][6] Additionally, APG has been shown to increase the levels of Manganese Superoxide Dismutase (Mn-SOD) through a STAT3 phosphorylation-dependent mechanism, further enhancing the cellular antioxidant defense system.[2][7]

- **Anti-inflammatory Pathways:** A7G demonstrates significant anti-inflammatory properties. It can inhibit the production of pro-inflammatory mediators such as nitric oxide (NO), prostaglandin E2 (PGE2), and tumor necrosis factor-alpha (TNF- α) in lipopolysaccharide (LPS)-stimulated macrophage cells.[8][9] This is achieved by suppressing the activation of MAPK and AP-1 signaling pathways.[4][9][10] By downregulating these inflammatory cascades, A7G helps to reduce neuroinflammation, a common pathological feature in many neurological disorders.



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